

Essential Safety and Operational Guide for Handling 5-(4-Methylphenyl)-1H-tetrazole

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Compound of Interest

Compound Name: 5-(4-Methylphenyl)-1H-tetrazole

Cat. No.: B1214041

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-(4-Methylphenyl)-1H-tetrazole**. Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
5-(4-Methylphenyl)-1H-tetrazole	24994-04-5	C ₈ H ₈ N ₄	160.18 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

5-(4-Methylphenyl)-1H-tetrazole is a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is categorized as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3][4] Some tetrazole compounds also carry a risk of explosion when heated.[5] Therefore, appropriate engineering controls and personal protective equipment are mandatory.

Recommended Personal Protective Equipment:

Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Safety glasses with side-shields or tightly fitting safety goggles. A face shield is recommended for splash hazards.	Conforming to EN166 (EU) or NIOSH (US) approved.[6]
Skin	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn.[6]	Gloves should meet EN 374 standards.[6]
Respiratory	A NIOSH-approved dust mask or respirator is recommended if dust is generated or in poorly ventilated areas.[6]	NIOSH (US) or EN 149 (EU) approved.[7]
Body	Standard laboratory coat. For larger quantities or significant risk of exposure, fire/flammable-resistant and impervious clothing is recommended.[6]	

Operational Plan: Safe Handling Procedures

Adherence to the following step-by-step procedures is critical to minimize exposure and ensure a safe laboratory environment.

2.1. Engineering Controls:

- Work in a well-ventilated area, preferably a certified chemical fume hood, especially when handling powders or creating solutions.[4][7]
- Ensure an eyewash station and safety shower are readily accessible.

2.2. Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Inspect gloves for any signs of damage before use.[6]
- Weighing and Transfer:
 - Handle as a solid to minimize dust generation.
 - Use non-sparking tools for transfers to avoid ignition sources.[8]
 - Ground equipment to prevent static discharge.[8]
- Solution Preparation:
 - When dissolving, add the solid to the solvent slowly.
 - Avoid heating the substance, as this may cause explosive decomposition.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[3][5][7]
 - Clean the work area and decontaminate any equipment used.

Disposal Plan: Waste Management

Proper disposal of **5-(4-Methylphenyl)-1H-tetrazole** and its containers is crucial to prevent environmental contamination and ensure safety.

3.1. Waste Segregation:

- All solid waste contaminated with **5-(4-Methylphenyl)-1H-tetrazole** should be collected in a designated, labeled, and sealed hazardous waste container.
- Contaminated sharps (needles, razor blades, etc.) must be placed in a puncture-resistant sharps container.

3.2. Disposal Procedure:

- **Container Labeling:** Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**5-(4-Methylphenyl)-1H-tetrazole**".
- **Storage:** Store the waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.^{[3][4][5][7]} Do not dispose of down the drain or in regular trash.

Emergency Procedures

4.1. Spills:

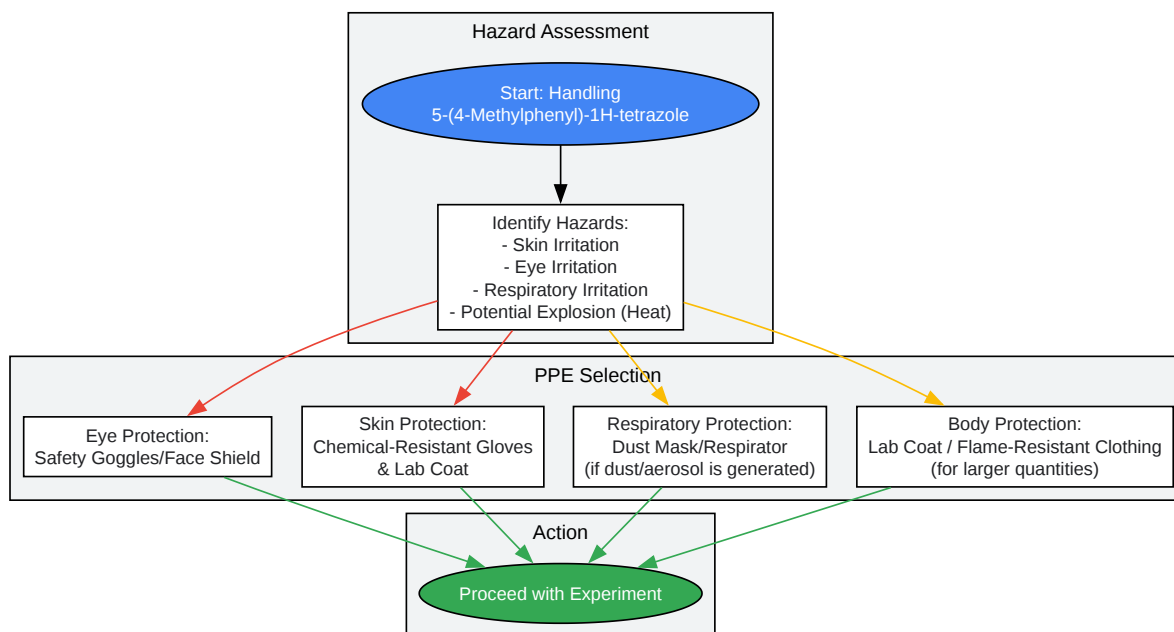
- **Small Spills:** If you are trained and it is safe to do so, contain the spill with an inert absorbent material. Carefully scoop the material into a labeled hazardous waste container.
- **Large Spills:** Evacuate the area and contact your institution's emergency response team immediately.

4.2. First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[3]
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. If irritation persists, seek medical attention.^[3]
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.^[3]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[5]

Visual Guidance

Diagram 1: Personal Protective Equipment (PPE) Selection Workflow



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Caption: Logical workflow for selecting appropriate PPE when handling **5-(4-Methylphenyl)-1H-tetrazole**.

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